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GSK1904529A precipitation in cell culture media

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Compound of Interest		
Compound Name:	GSK1904529A	
Cat. No.:	B1684703	Get Quote

GSK1904529A Technical Support Center

Welcome to the technical support center for **GSK1904529A**. This guide is designed for researchers, scientists, and drug development professionals, providing detailed troubleshooting advice and frequently asked questions (FAQs) to ensure the successful use of **GSK1904529A** in your cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is GSK1904529A and what is its mechanism of action?

A1: **GSK1904529A** is a potent and selective, ATP-competitive inhibitor of the insulin-like growth factor-1 receptor (IGF-1R) and the insulin receptor (IR).[1][2] Dysregulation of the IGF-1R signaling pathway is implicated in the development of various tumors.[3] **GSK1904529A** blocks the autophosphorylation of these receptors and subsequently inhibits downstream signaling pathways, such as the AKT, IRS-1, and ERK pathways.[2] This inhibition leads to cell cycle arrest, primarily at the G1 phase, and a reduction in cell proliferation.[1][2][3]

Q2: What is the solubility of **GSK1904529A**?

A2: **GSK1904529A** is highly soluble in dimethyl sulfoxide (DMSO), with reported solubilities up to 50 mg/mL.[1] However, it is poorly soluble in aqueous solutions like water and ethanol. This low aqueous solubility is a common cause of precipitation when diluting DMSO stock solutions into cell culture media.

Q3: Why is my **GSK1904529A** precipitating in the cell culture medium?



A3: Precipitation of **GSK1904529A** in cell culture media is a common issue stemming from its low aqueous solubility. When a concentrated DMSO stock solution is diluted into the aqueous environment of the culture medium, the inhibitor can "crash out" of solution. Several factors can contribute to this, including:

- High Final Concentration: Exceeding the solubility limit of GSK1904529A in the final culture medium.
- Rapid Dilution: Adding the concentrated DMSO stock directly to a large volume of media can cause a rapid change in solvent polarity, leading to precipitation.
- Low Temperature: Preparing or storing the final media at low temperatures can decrease the solubility of the compound.
- High DMSO Concentration: While GSK1904529A is soluble in DMSO, high final
 concentrations of DMSO in the culture media can be toxic to cells. It is crucial to keep the
 final DMSO concentration as low as possible, typically below 0.5%.[4]

Q4: What are the consequences of GSK1904529A precipitation in my experiment?

A4: Precipitation of the inhibitor can significantly impact your experimental results by:

- Reducing the Effective Concentration: The actual concentration of soluble, active inhibitor will be lower than intended, leading to inaccurate and unreliable data.
- Causing Cellular Stress: The precipitate particles can induce cellular stress or toxicity, confounding the specific effects of the inhibitor.
- Interfering with Assays: Precipitates can interfere with plate-based assays, microscopy, and flow cytometry.

Troubleshooting Guide: GSK1904529A Precipitation

If you are experiencing precipitation of **GSK1904529A** in your cell culture media, follow this step-by-step troubleshooting guide.

Step 1: Review Your Stock Solution Preparation



- Ensure Complete Dissolution: When preparing your DMSO stock solution (e.g., 10 mM), ensure the compound is fully dissolved.[2] Gentle warming of the tube to 37°C and brief sonication can aid dissolution.[5]
- Use High-Quality, Anhydrous DMSO: Water content in DMSO can affect the solubility and stability of the compound. Use fresh, high-quality, anhydrous DMSO.
- Store Stock Solutions Properly: Aliquot your stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[4]

Step 2: Optimize Your Dilution Method

- Perform Serial Dilutions: Instead of adding the concentrated stock directly to your final volume of media, perform one or more intermediate dilution steps. First, dilute the stock into a small volume of serum-free media or PBS.
- Gradual Addition: Add the intermediate dilution to your final volume of complete media slowly while gently mixing.

Step 3: Adjust Experimental Conditions

- Lower the Final Concentration: If precipitation persists, consider lowering the final working concentration of GSK1904529A.
- Pre-warm Media: Ensure your cell culture media is pre-warmed to 37°C before adding the inhibitor.
- Maintain a Low Final DMSO Concentration: Calculate the final percentage of DMSO in your media and ensure it is below 0.5%, and ideally below 0.1%.[4] Remember to include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Quantitative Data Summary



Parameter	Value	Cell Line/System	Reference
IC50 (IGF-1R)	27 nM	Cell-free assay	[3]
IC50 (IR)	25 nM	Cell-free assay	[3]
Ki (IGF-1R)	1.6 nM	Enzyme-inhibitor binding	[2]
Ki (IR)	1.3 nM	Enzyme-inhibitor binding	[2]
IC50 (Cell Proliferation)	35 nM	TC-71 (Ewing's sarcoma)	[2]
IC50 (Cell Proliferation)	60 nM	NIH-3T3/LISN	[2]
IC50 (Cell Proliferation)	43 nM	SK-N-MC (Ewing's sarcoma)	[2]
IC50 (Cell Proliferation)	81 nM	NCI-H929 (Multiple myeloma)	
IC50 (Cell Proliferation)	124 nM	COLO 205 (Colon cancer)	-
IC50 (Cell Proliferation)	137 nM	MCF7 (Breast cancer)	-
Effective Concentration	>0.01 μM	Inhibition of IGF-1R and IR phosphorylation	[2]

Experimental Protocols

Protocol 1: Preparation of GSK1904529A Stock Solution (10 mM)

- Materials:
 - **GSK1904529A** powder



- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Procedure:
 - 1. Calculate the required mass of **GSK1904529A** for your desired volume of 10 mM stock solution (Molecular Weight: 851.96 g/mol).
 - 2. Carefully weigh the **GSK1904529A** powder and transfer it to a sterile microcentrifuge tube.
 - 3. Add the calculated volume of anhydrous DMSO to the tube.
 - 4. Vortex the solution thoroughly. If the compound does not fully dissolve, gently warm the tube to 37°C for 5-10 minutes and/or sonicate in a water bath for a few minutes.
 - 5. Visually inspect the solution to ensure it is clear and free of any particulate matter.
 - 6. Aliquot the 10 mM stock solution into single-use, sterile microcentrifuge tubes.
 - 7. Store the aliquots at -20°C or -80°C.

Protocol 2: Treating Cells with **GSK1904529A** and Minimizing Precipitation

- Materials:
 - 10 mM GSK1904529A stock solution in DMSO
 - Pre-warmed (37°C) complete cell culture medium
 - Pre-warmed (37°C) serum-free medium or PBS
 - Sterile conical tubes
- Procedure (Example for a final concentration of 1 μM):
 - 1. Intermediate Dilution (100 μM):
 - In a sterile tube, add 98 μL of pre-warmed serum-free medium or PBS.



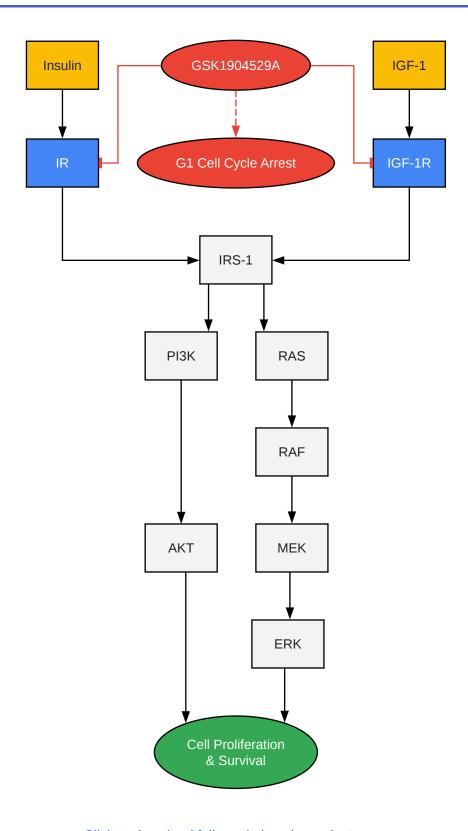
- Add 2 μL of the 10 mM GSK1904529A stock solution to the serum-free medium.
- Gently pipette up and down to mix. This creates a 100 μM intermediate solution.
- 2. Final Working Solution (1 μ M):
 - In a sterile conical tube, add the desired final volume of pre-warmed complete cell culture medium (e.g., 9.9 mL for a final volume of 10 mL).
 - Add 100 μL of the 100 μM intermediate solution to the complete medium.
 - Gently invert the tube several times to ensure thorough mixing.

3. Cell Treatment:

- Remove the existing medium from your cells.
- Add the final working solution of GSK1904529A to your cells.
- Remember to include a vehicle control (e.g., 0.01% DMSO in complete medium) in your experiment.

Visualizations

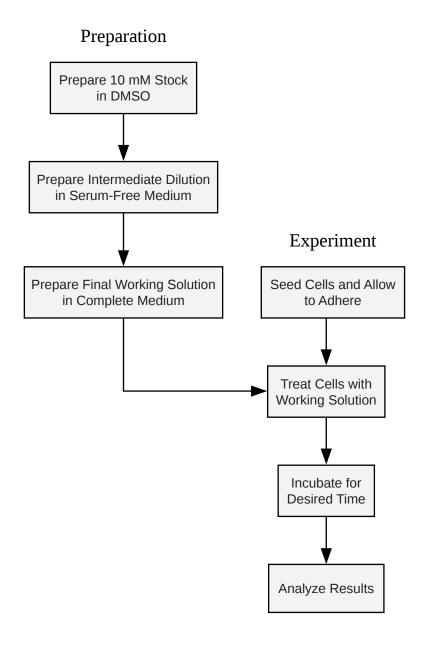




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Caption: IGF-1R/IR signaling pathway inhibited by GSK1904529A.

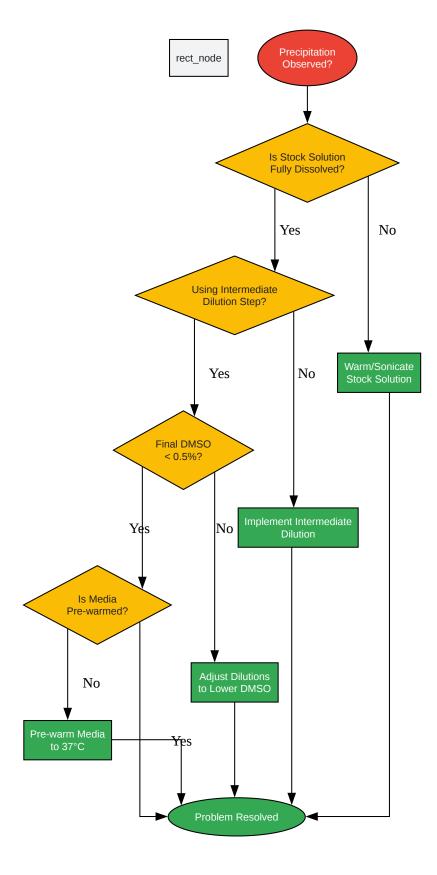




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Caption: Experimental workflow for using GSK1904529A.





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Caption: Troubleshooting guide for **GSK1904529A** precipitation.



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